

Personal protective equipment for handling DASA-58

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DASA-58

Cat. No.: B606943

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Essential Safety and Handling Guide for DASA-58

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **DASA-58**, a potent and selective activator of pyruvate kinase M2 (PKM2). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE) and Safety Measures

The following table summarizes the required personal protective equipment and safety measures for handling **DASA-58**. This information is compiled from the official Safety Data Sheet (SDS).

| Hazard Category | Required PPE and Safety Measures |
|------------------------|---|
| Eye/Face Protection | Safety glasses with side shields or goggles. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or other protective clothing to prevent skin contact. |
| Respiratory Protection | Not required under normal use with adequate ventilation. If dusts are generated, use a NIOSH-approved respirator. |
| Engineering Controls | Work in a well-ventilated area, preferably in a chemical fume hood. |
| Hygiene Measures | Avoid contact with eyes, skin, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. |

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following procedures is mandatory for the safe handling of **DASA-58**.

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS) for **DASA-58**.
 - Don all required personal protective equipment as outlined in the table above.
 - Prepare your workspace in a well-ventilated chemical fume hood.
- Weighing and Reconstitution:
 - Handle the solid compound with care to avoid generating dust.
 - Weigh the required amount of **DASA-58** in a tared, contained vessel within the fume hood.

- To reconstitute, slowly add the appropriate solvent (e.g., DMSO) to the solid, avoiding splashing.
- Experimental Use:
 - Keep all containers of **DASA-58** tightly closed when not in use.
 - Avoid direct contact with the solution. Use appropriate laboratory equipment for all transfers.
 - In case of accidental contact, immediately follow the first aid measures outlined in the SDS.
- Storage:
 - Store **DASA-58** in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Protect from light.
 - Refer to the product data sheet for specific long-term storage temperatures.

Disposal Plan: Step-by-Step Waste Management

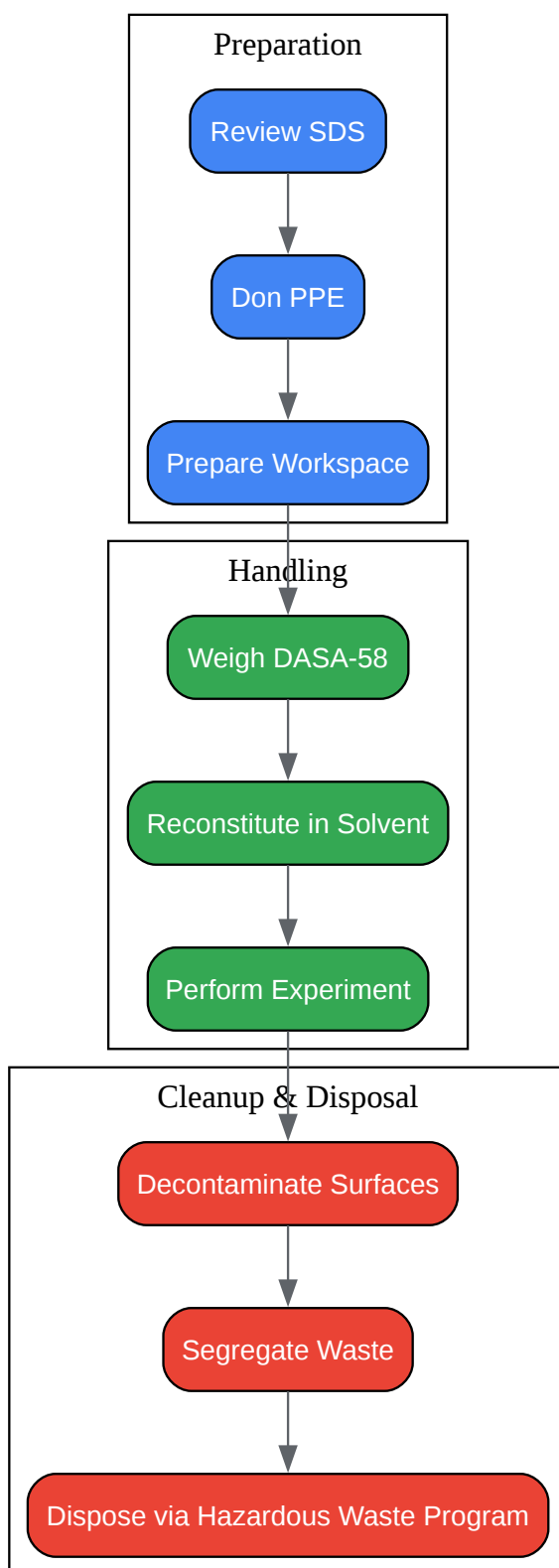
Proper disposal of **DASA-58** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Segregate all **DASA-58** waste, including unused compound, solutions, and contaminated consumables (e.g., pipette tips, gloves, vials), from other laboratory waste streams.
- Waste Collection:
 - Collect solid **DASA-58** waste in a clearly labeled, sealed container.
 - Collect liquid waste containing **DASA-58** in a separate, labeled, and sealed waste container. Do not mix with other solvent wastes unless permitted by your institution's hazardous waste program.

- Labeling:
 - Clearly label all **DASA-58** waste containers with "Hazardous Waste" and the full chemical name: 3-[[4-[(2,3-dihydro-1,4-benzodioxin-6-yl)sulfonyl]hexahydro-1H-1,4-diazepin-1-yl)sulfonyl]-benzenamine.
- Disposal:
 - Dispose of all **DASA-58** waste through your institution's designated hazardous waste disposal program.
 - Do not dispose of **DASA-58** down the drain or in the regular trash.

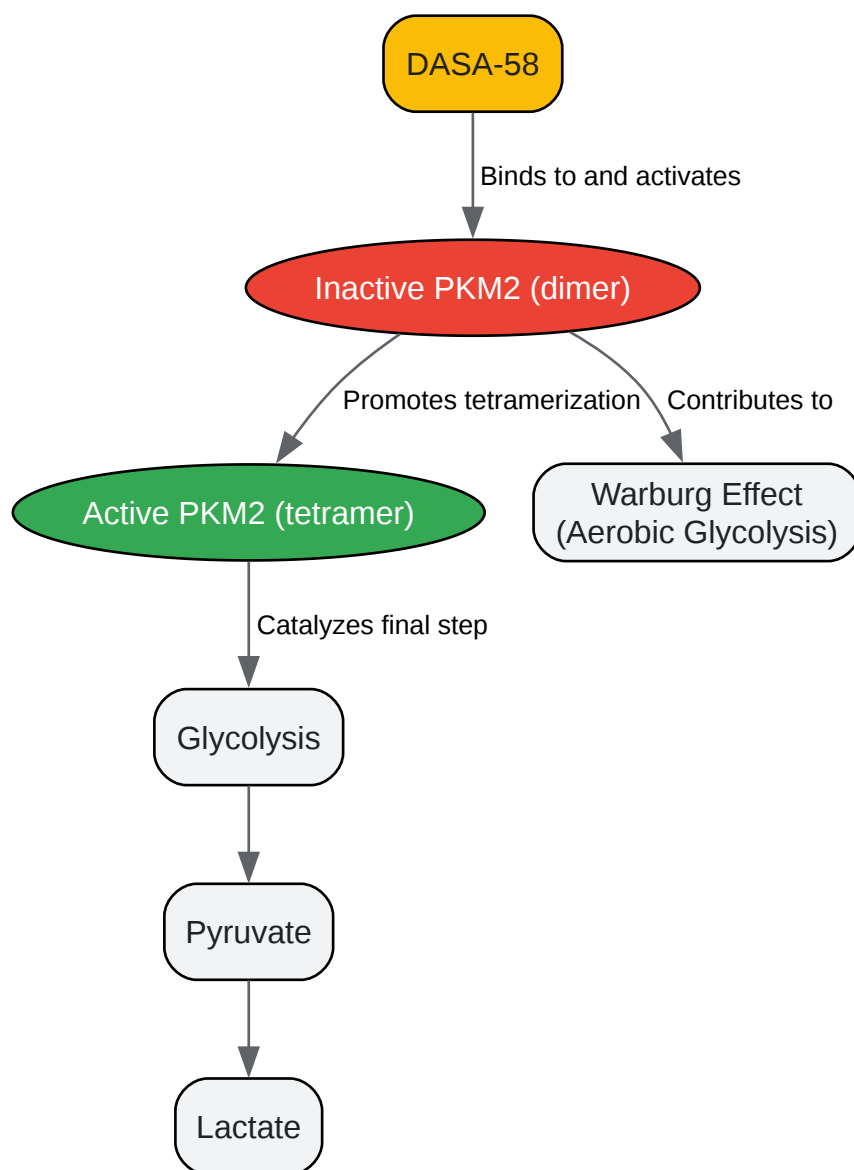
Experimental Workflow and Signaling Pathway

To provide a comprehensive understanding of **DASA-58**'s application and mechanism of action, the following diagrams illustrate a typical experimental workflow and its known signaling pathway.



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Figure 1: Experimental Workflow for Handling **DASA-58**.



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Figure 2: **DASA-58** Signaling Pathway via PKM2 Activation.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com